

Navigating the Safe Disposal of H-His(1-Me)-OMe: A Procedural Guide

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Compound of Interest

Compound Name: **H-His(1-Me)-OMe**

Cat. No.: **B555450**

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential safety and logistical information for the handling and disposal of **H-His(1-Me)-OMe**, a histidine derivative. While a specific Safety Data Sheet (SDS) for **H-His(1-Me)-OMe** is not readily available, this document synthesizes information from general laboratory safety protocols and data for structurally similar compounds to offer a comprehensive operational and disposal plan.

Chemical and Physical Properties

A summary of the known quantitative data for **H-His(1-Me)-OMe** and related compounds is presented below. This information is crucial for assessing the potential hazards and determining the appropriate handling and disposal methods.

Property	H-His(1-Me)-OMe	L-Histidine	1-Methyl-L-histidine
Molecular Formula	C8H13N3O2 ^[1]	C6H9N3O2	C7H11N3O2 ^[2]
Molecular Weight	183.21 g/mol ^[1]	155.15 g/mol	169.18 g/mol ^[2]
Boiling Point	347.2±27.0 °C (Predicted) ^[3]	Not available	Not available
Density	1.24 g/cm ³ ^[3]	Not available	Not available
Melting Point	Not available	287 °C (decomposes) ^[4]	249 °C ^[2]
Solubility	Soluble in dichloromethane, ethyl acetate, methanol, ethanol ^[3]	Fairly soluble in water; insoluble in alcohol and ether ^[4]	200 g/kg in water ^[2]
Appearance	Powder ^[3]	White crystalline powder ^[4]	Solid ^[2]
CAS Number	57519-09-2 ^{[1][3]}	71-00-1	332-80-9 ^[2]

Experimental Protocols for Safe Disposal

The following step-by-step procedures are based on general best practices for laboratory chemical waste disposal and should be adapted to comply with local, state, and federal regulations.

1. Personal Protective Equipment (PPE)

Before handling **H-His(1-Me)-OMe**, ensure that appropriate personal protective equipment is worn. This includes:

- Eye Protection: Safety glasses with side shields or goggles are mandatory.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn.
- Body Protection: A lab coat is required to protect against accidental spills.

- Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved respirator is recommended.

2. Spill Management

In the event of a spill:

- Evacuate and Ventilate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity and ensure adequate ventilation.
- Containment: For solid spills, carefully sweep up the material to avoid creating dust and place it in a designated, labeled waste container. For liquid spills, use an inert absorbent material.
- Decontamination: Clean the spill area thoroughly with a suitable solvent or detergent, followed by water.
- Waste Disposal: All contaminated materials, including absorbents and cleaning supplies, must be disposed of as hazardous waste.

3. Disposal of Unused **H-His(1-Me)-OMe**

Unused or waste **H-His(1-Me)-OMe** should be treated as chemical waste and disposed of according to the following guidelines:

- Waste Identification and Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**H-His(1-Me)-OMe**".
 - Indicate the approximate quantity of the waste.
- Waste Segregation:
 - Do not mix **H-His(1-Me)-OMe** waste with other incompatible chemicals.
 - Store the waste in a designated, well-ventilated, and secure area away from heat and ignition sources.

- Containerization:
 - Use a chemically resistant and sealable container for waste collection.
 - Ensure the container is in good condition and compatible with the waste.
- Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for hazardous waste.
 - Do not dispose of **H-His(1-Me)-OMe** down the drain or in the regular trash.

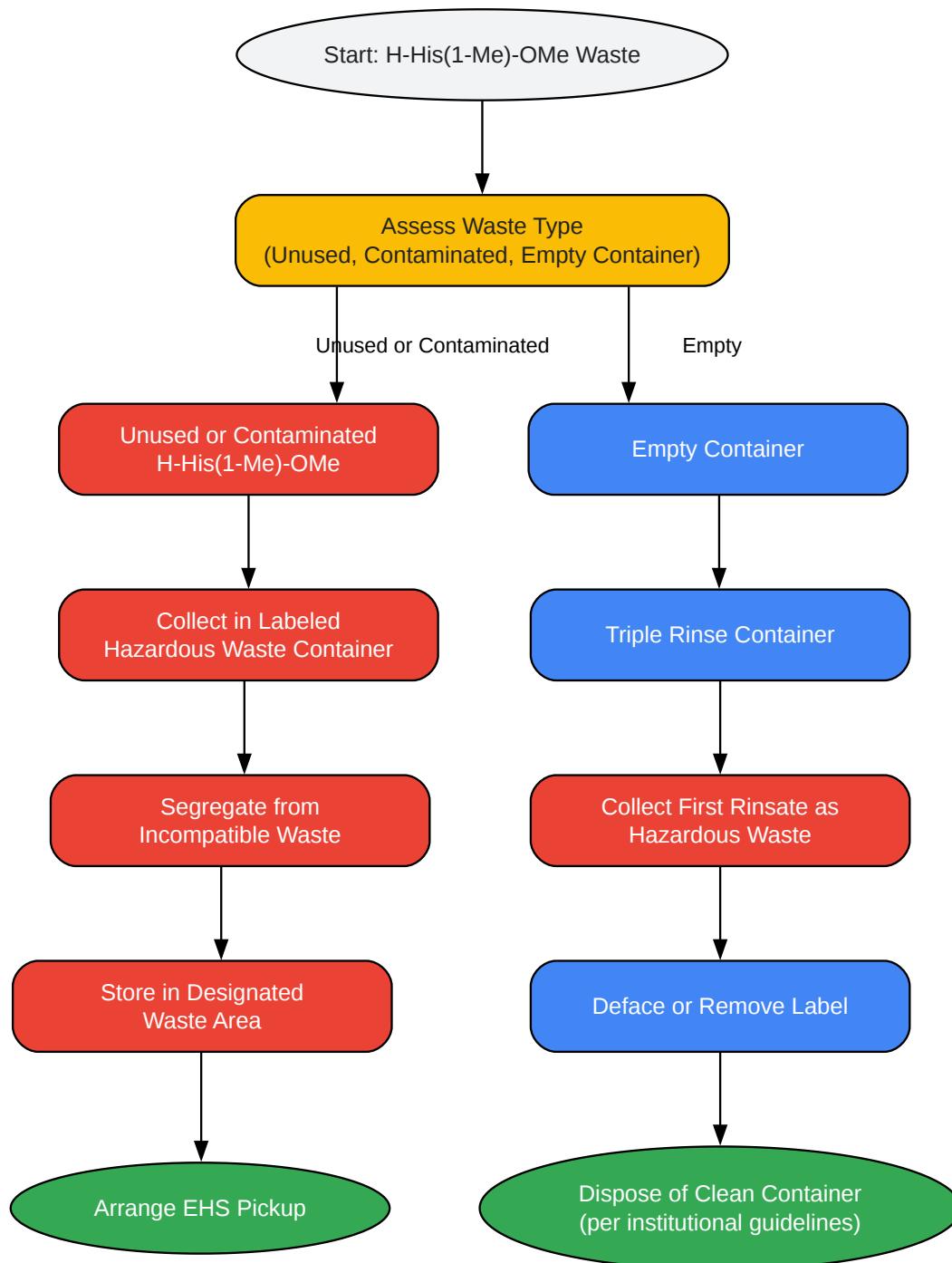
4. Disposal of Empty Containers

Properly decontaminated chemical containers can often be disposed of as non-hazardous waste.

- Triple Rinsing:
 - Rinse the empty container with a suitable solvent (e.g., water or an organic solvent in which **H-His(1-Me)-OMe** is soluble) at least three times.
 - The first rinsate must be collected and disposed of as hazardous chemical waste. Subsequent rinsates may also need to be collected depending on local regulations.
- Container Defacing:
 - Obliterate or remove all labels from the container to prevent misuse.
- Final Disposal:
 - Once thoroughly rinsed and dried, the container can typically be disposed of in the regular laboratory glass or plastic recycling, as appropriate. Confirm this with your institution's EHS guidelines.

Disposal Decision Pathway

The following diagram illustrates the logical workflow for the proper disposal of **H-His(1-Me)-OMe**.



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Caption: Disposal decision workflow for **H-His(1-Me)-OMe**.

By adhering to these procedures and consulting with your institution's safety office, you can ensure the safe and compliant disposal of **H-His(1-Me)-OMe**, fostering a secure and environmentally conscious research environment.

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